Peli1-IN-1 solubility and preparation for experiments

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Compound of Interest	
Compound Name:	Peli1-IN-1
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Application Notes and Protocols for **Peli1-IN-1**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pellino-1 (Peli1) is a crucial E3 ubiquitin ligase that plays a significant role in regulating inflammatory responses and immune signaling pathways.[1][2][3] It is involved in various cellular processes by mediating the ubiquitination of target proteins, thereby influencing signaling cascades such as the Interleukin-1 Receptor (IL-1R), Toll-like Receptor (TLR), NF-κB, MAPK, and PI3K/AKT pathways.[1][2][3] Peli1 has been implicated in the pathogenesis of numerous diseases, including inflammatory disorders, autoimmune diseases, and cancer, making it a promising therapeutic target.[1][2][3]

Peli1-IN-1 is a potent inhibitor of Peli1, developed as a chemical probe to investigate the biological functions of Peli1 and as a potential therapeutic agent.[4][5] These application notes provide detailed information on the solubility of **Peli1-IN-1**, protocols for its preparation in experimental settings, and an overview of the key signaling pathways it modulates.

Peli1-IN-1: Quantitative Data

Property	Value	Reference
Target	Pellino E3 Ubiquitin Protein Ligase 1 (PELI1)	[4][5]
Molecular Weight	320.38 g/mol	N/A
Appearance	Crystalline solid	N/A

Solubility and Preparation of Peli1-IN-1 for Experiments

Proper dissolution and preparation of **Peli1-IN-1** are critical for obtaining reliable and reproducible experimental results. The following table summarizes the solubility of **Peli1-IN-1** in various solvent systems suitable for in vivo and in vitro studies.[4]
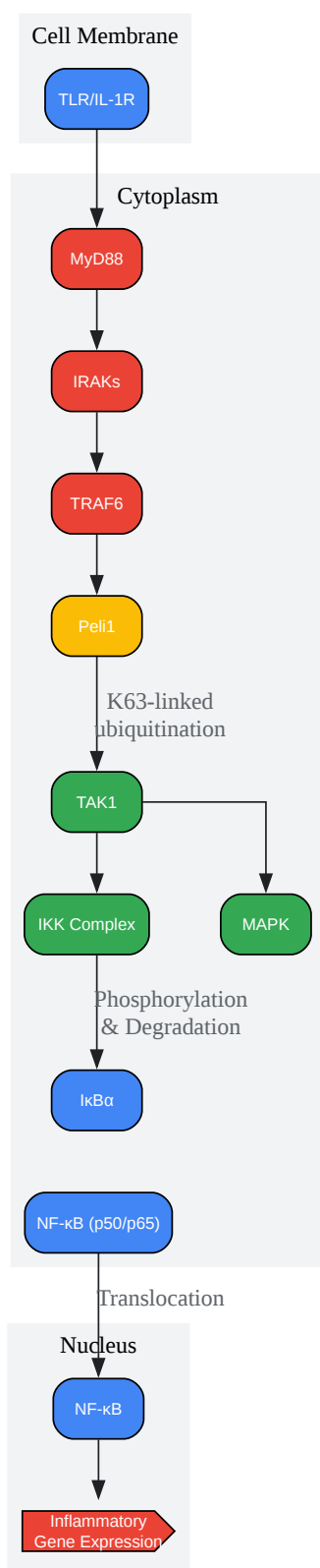
Solvent System	Solubility	Suitability	Protocol
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (7.80 mM)	In vivo	Add each solvent one by one. If precipitation occurs, warming and/or sonication can be used to aid dissolution.[4]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (7.80 mM)	In vivo	Add each solvent one by one.[4]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (7.80 mM)	In vivo	Add each solvent one by one.[4]

Stock Solution Storage:

- Store stock solutions at -80°C for up to 6 months.[4]

- For short-term storage, -20°C is suitable for up to 1 month.[4]

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Peli1 Signaling Pathways

Peli1 is a central regulator of multiple signaling pathways. The diagrams below illustrate the key pathways modulated by Peli1.

Cell Membrane

TLR/IL-1R

Cytoplasm

MyD88

IRAKs

TRAF6

Peli1

K63-linked ubiquitination

TAK1

IKK Complex

MAPK

Phosphorylation & Degradation

IκBα

NF-κB (p50/p65)

Translocation

Nucleus

NF-κB

Inflammatory Gene Expression

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Caption: Peli1 in TLR/IL-1R signaling leading to NF-κB and MAPK activation.

Peli1 acts as a scaffold protein and E3 ubiquitin ligase in the TLR and IL-1R signaling pathways.[1][6] Upon receptor stimulation, MyD88 and IRAK kinases are recruited, leading to the activation of TRAF6.[1][7] Peli1 mediates the K63-linked polyubiquitination of several components, including IRAK1 and TRAF6, which is crucial for the activation of the TAK1 complex.[7] TAK1, in turn, activates both the IKK complex, leading to NF-κB activation, and the MAPK signaling cascade.[1]
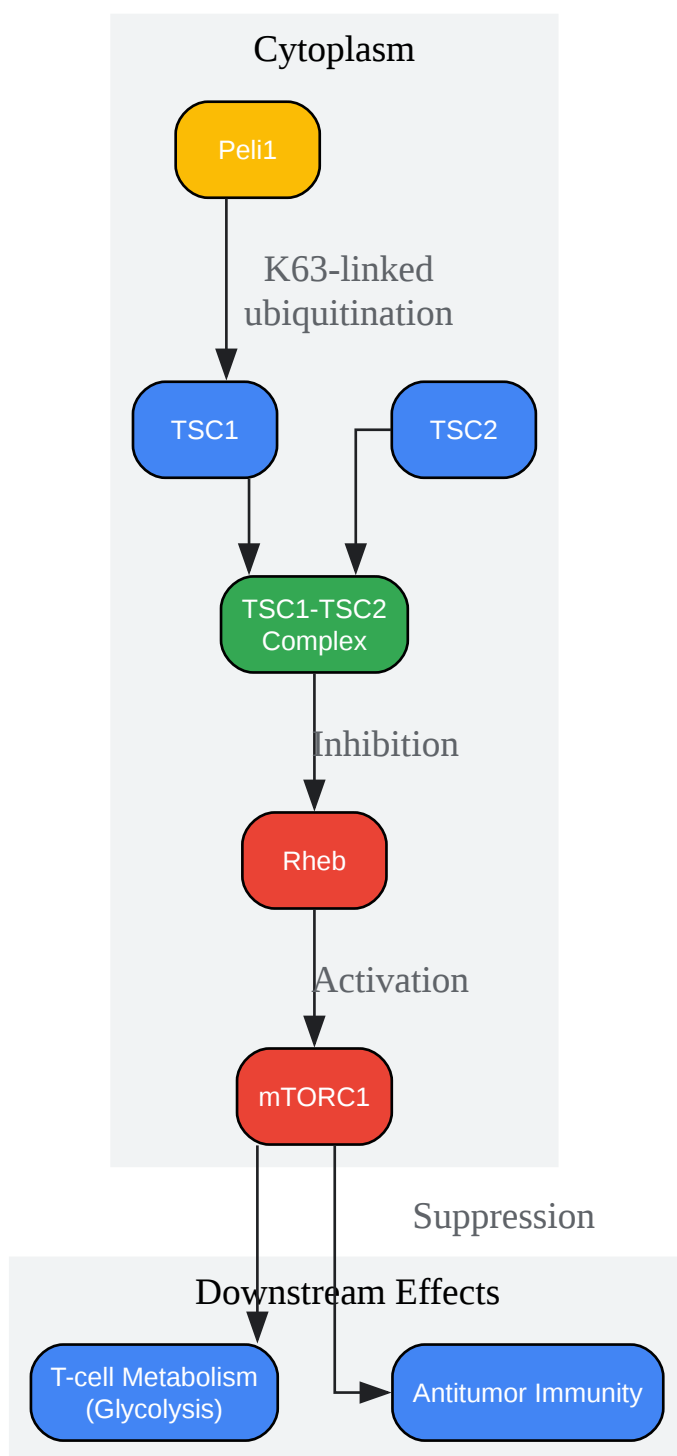
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Caption: Peli1 negatively regulates mTORC1 signaling.

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Peli1 negatively regulates the metabolic reprogramming of T-cells by controlling the activation of mTORC1.[8][9] It mediates the K63-linked ubiquitination of TSC1, which promotes the stability of the TSC1-TSC2 complex.[8][9] This complex then inhibits Rheb, a critical activator of mTORC1. By suppressing mTORC1, Peli1 dampens T-cell metabolism and anti-tumor immunity.[8][9]

Experimental Protocols

The following are generalized protocols for utilizing **Peli1-IN-1** in common experimental setups. Researchers should optimize these protocols for their specific cell lines and experimental conditions.

1. In Vitro Cell-Based Assays

This protocol outlines the general steps for treating cultured cells with **Peli1-IN-1** to assess its biological activity.

Start → Seed cells in multi-well plates → Prepare Peli1-IN-1 working solutions and treat cells → Incubate for desired time → Perform downstream analysis (e.g., WB, qRT-PCR, ELISA) → End

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Caption: General workflow for in vitro cell-based assays with **Peli1-IN-1**.

Materials:

- **Peli1-IN-1**

- DMSO (cell culture grade)

- Appropriate cell culture medium and supplements

- Cultured cells of interest (e.g., macrophages, T-cells, cancer cell lines)

- Multi-well plates

- Standard cell culture equipment

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Procedure:

- Cell Seeding: Seed cells at an appropriate density in multi-well plates and allow them to adhere and grow overnight.

- Preparation of **Peli1-IN-1**:

  - Prepare a stock solution of **Peli1-IN-1** in DMSO (e.g., 10 mM).

  - On the day of the experiment, dilute the stock solution in a cell culture medium to the desired final concentrations. Ensure the final DMSO concentration is consistent across all treatments and does not exceed a level toxic to the cells (typically <0.1%).

- Cell Treatment:

  - Remove the old medium from the cells.

  - Add the medium containing the desired concentrations of **Peli1-IN-1**. Include a vehicle control (medium with the same final concentration of DMSO).

- Incubation: Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO_2.

- Downstream Analysis: Following incubation, cells can be harvested for various analyses, such as:

  - Western Blotting: To analyze the protein levels and phosphorylation status of Peli1 targets and downstream signaling molecules.

  - qRT-PCR: To measure changes in the gene expression of inflammatory cytokines or other target genes.

  - ELISA: To quantify the secretion of cytokines or other proteins into the cell culture supernatant.[10]

  - Cell Viability/Proliferation Assays: (e.g., MTT, CCK-8) to assess the effect of **Peli1-IN-1** on cell growth.[11]

2. In Vivo Studies

This protocol provides a general guideline for the administration of **Peli1-IN-1** in animal models. All animal experiments must be conducted in accordance with institutional and national guidelines for animal care.

```
Start → Establish animal model of disease → Prepare Peli1-IN-1 formulation for injection → Administer Peli1-IN-1 (e.g., i.p., i.v.) → Monitor animals and collect samples → Perform histological and biochemical analysis → End
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Caption: General workflow for in vivo studies with **Peli1-IN-1**.

Materials:

- **Peli1-IN-1**

- Solvents for in vivo formulation (see table above)

- Animal model of interest (e.g., tumor xenograft, inflammatory disease model)

- Syringes and needles for administration

Procedure:

- Animal Model: Establish the appropriate animal model of disease. For example, in cancer studies, tumor cells can be implanted subcutaneously or orthotopically.[8]

- Formulation of **Peli1-IN-1**:

  - Prepare the **Peli1-IN-1** formulation using one of the solvent systems described in the solubility table.

  - Ensure the final solution is clear and free of precipitates. Gentle warming or sonication may be necessary.[4]

- Administration:

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- Administer **Peli1-IN-1** to the animals via the desired route (e.g., intraperitoneal, intravenous, oral gavage).

- The dosage and frequency of administration will need to be optimized for the specific animal model and therapeutic goals.

- A vehicle control group receiving the same solvent mixture without **Peli1-IN-1** is essential.

- Monitoring and Sample Collection:

  - Monitor the animals regularly for signs of toxicity and for the desired therapeutic effect (e.g., tumor growth, reduction in inflammatory markers).

  - At the end of the study, collect tissues and blood samples for further analysis.

- Analysis:

  - Histology: Analyze tissue samples for changes in morphology, cell infiltration, or expression of specific markers.

  - Biochemical Analysis: Measure levels of cytokines, enzymes, or other biomarkers in blood or tissue homogenates.[10]

Concluding Remarks

Peli1-IN-1 is a valuable tool for investigating the multifaceted roles of Peli1 in health and disease. The protocols and information provided in these application notes are intended to serve as a guide for researchers. It is imperative to optimize experimental conditions for specific applications to ensure the generation of high-quality, reproducible data. Further research into the therapeutic potential of Peli1 inhibition is warranted and may lead to novel treatments for a range of human diseases.

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